

Application Note: Strategic Utilization of 1-Methoxypropane-2-sulfonamide in Medicinal Chemistry

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Compound of Interest

Compound Name: 1-Methoxypropane-2-sulfonamide

CAS No.: 1248069-02-4

Cat. No.: B1464022

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Executive Summary

1-Methoxypropane-2-sulfonamide represents a specialized aliphatic sulfonamide scaffold distinct from the ubiquitous aromatic sulfonamides (e.g., sulfa drugs). Its value lies in its ability to introduce a polar, non-aromatic Zinc-Binding Group (ZBG) or Hydrogen-Bond Donor/Acceptor motif while simultaneously modulating lipophilicity via its methoxy-propyl tail.

This guide details the physicochemical profile, mechanistic applications, and validated protocols for incorporating this building block into high-value small molecule libraries, specifically targeting metalloenzymes (e.g., Carbonic Anhydrases) and optimizing physicochemical properties (LogP/Solubility).

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7][8]

Unlike benzenesulfonamides, this aliphatic analog offers a higher fraction of

hybridized carbons (

), contributing to improved solubility and reduced "flatness" in drug candidates—a critical factor in escaping the "flatland" of attrition-prone aromatic compounds.

Property	Specification	Medicinal Chemistry Implication
Chemical Name	1-Methoxypropane-2-sulfonamide	Core Scaffold
CAS (Racemic)	1248069-02-4	Standard building block
CAS ((S)-Isomer)	2323064-00-0	Chiral synthesis for stereodefined targets
Molecular Weight	153.20 g/mol	Ideal for Fragment-Based Drug Discovery (MW < 300)
cLogP	~ -0.5 to 0.1	Low lipophilicity; improves aqueous solubility
TPSA	~ 75 Å²	High polar surface area relative to size; good permeability
H-Bond Donors	2 (Sulfonamide)	Critical for active site anchoring
H-Bond Acceptors	3 (oxygens + Ether O)	Secondary binding interactions

Medicinal Chemistry Applications

Primary Pharmacophore: Metalloenzyme Inhibition

The primary sulfonamide moiety (

) is the classic warhead for inhibiting Carbonic Anhydrases (CAs). The nitrogen atom coordinates directly to the catalytic Zinc ion (

) in the enzyme's active site.

- **Selectivity Strategy:** While aromatic sulfonamides bind tightly to ubiquitous CA isoforms (e.g., CA I, II), aliphatic tails like the 1-methoxypropane-2-yl group explore the hydrophobic/hydrophilic pockets distinct from the aromatic binding regions. This allows for the design of isoform-selective inhibitors (e.g., targeting tumor-associated CA IX/XII).

Lead Optimization: The "Solubilizing Tail"

In late-stage lead optimization, replacing a hydrophobic alkyl group (e.g., isopropyl or t-butyl) with the 1-methoxypropane-2-yl moiety can significantly lower cLogP and improve metabolic stability.

- **Mechanism:** The terminal methoxy group acts as a metabolic block against ω -oxidation, while the ether oxygen can engage in intramolecular hydrogen bonding to lock conformation.

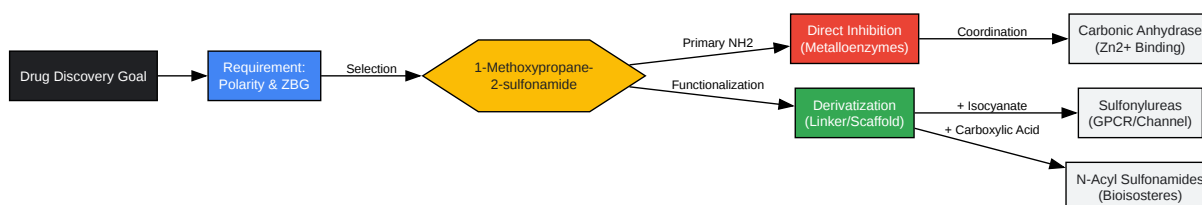
Synthetic Versatility

This molecule serves as a precursor for:

- **Sulfonylureas:** Reaction with isocyanates to generate antidiabetic or anti-inflammatory scaffolds.
- **N-Alkylated Sulfonamides:** Coupling with alkyl halides to create secondary sulfonamides.

Visualizing the Strategy

The following diagram illustrates the decision logic for selecting this building block and its synthetic trajectory.



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Caption: Strategic workflow for deploying **1-Methoxypropane-2-sulfonamide** in library design.

Experimental Protocols

Protocol A: Synthesis of N-Acyl Sulfonamides (Carboxylic Acid Bioisostere)

This reaction couples the sulfonamide to a carboxylic acid, creating an acidic

-acyl sulfonamide motif (

~ 4-5), often used as a bioisostere for carboxylic acids to improve permeability.

Reagents:

- **1-Methoxypropane-2-sulfonamide** (1.0 eq)[1]
- Carboxylic Acid () (1.1 eq)
- EDCI (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) (1.2 eq)
- DMAP (4-Dimethylaminopyridine) (1.2 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Activation: Dissolve the Carboxylic Acid (1.1 eq) in anhydrous DCM under an inert atmosphere (). Add EDCI (1.2 eq) and DMAP (1.2 eq). Stir at for 15 minutes.
- Coupling: Add **1-Methoxypropane-2-sulfonamide** (1.0 eq) to the reaction mixture.

- Reaction: Allow the mixture to warm to room temperature and stir for 12–18 hours. Monitor by TLC or LC-MS (Target mass:).
- Workup: Dilute with DCM, wash with 1N HCl (to remove DMAP/EDCI), followed by saturated and brine.
- Purification: Dry over , concentrate, and purify via flash column chromatography (typically Hexane:EtOAc gradient).

Protocol B: Carbonic Anhydrase (CA) Inhibition Screening

A standard stopped-flow

hydration assay to validate the sulfonamide's activity as a Zinc binder.

Materials:

- Assay Buffer: 20 mM HEPES, 20 mM , pH 7.5.
- Substrate: Saturated solution (bubbled in water for 30 min at).
- Indicator: Phenol Red (0.2 mM).
- Enzyme: Recombinant Human CA-II (or target isoform).

Procedure:

- Preparation: Dissolve **1-Methoxypropane-2-sulfonamide** in DMSO (10 mM stock). Serial dilute to test concentrations (0.1 nM – 10 M).
- Incubation: Mix 10 L of inhibitor solution with 10 L of Enzyme solution in the stopped-flow mixing chamber. Incubate for 15 minutes at room temperature.
- Reaction Trigger: Rapidly mix with the Substrate/Indicator solution.
- Measurement: Monitor the absorbance change at 557 nm (Phenol Red color change from red to yellow as pH drops due to carbonic acid formation).
- Analysis: Calculate by fitting the initial velocity () vs. inhibitor concentration using a non-linear regression model (GraphPad Prism or similar).

References

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- Biosynth. (n.d.). **1-Methoxypropane-2-sulfonamide** Product Page.[\[2\]](#)[\[3\]](#) Retrieved October 26, 2023. [Link](#)
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Sources

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- 3. biosynth.com [biosynth.com]
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